

# Application Note: Measuring the Tinting Strength of Solvent Brown 53 in Polymers

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## Compound of Interest

Compound Name: Solvent brown 53

Cat. No.: B3371232

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## Introduction

**Solvent Brown 53** is a reddish-brown dye known for its high color strength, excellent heat and light resistance, and good migration resistance, making it a popular choice for coloring a variety of polymers, including polystyrene (PS), acrylonitrile butadiene styrene (ABS), polymethyl methacrylate (PMMA), polycarbonate (PC), and polyethylene terephthalate (PET).<sup>[1][2][3]</sup> One of the key performance indicators for this dye is its tinting strength, which quantifies its ability to impart color to a medium. This application note provides a detailed protocol for determining the tinting strength of **Solvent Brown 53** in various polymer matrices using a photometric method adapted from ISO 787-24. The procedure involves the preparation of colored polymer plaques and the subsequent measurement of their color properties using a spectrophotometer. This method provides a quantitative and reproducible measure of tinting strength, which is crucial for quality control and formulation development in the plastics industry.

## Principle

The tinting strength of a colorant is determined by comparing the color of a sample containing the colorant to a standard. In this protocol, a "reduction" is made by dispersing a known amount of **Solvent Brown 53** and a standard white pigment (Titanium Dioxide, TiO<sub>2</sub>) in the polymer matrix. The color of the resulting plaque is then measured using a spectrophotometer to determine its CIE Lab\* color space values. The relative tinting strength is calculated by comparing the colorimetric data of the test sample to a reference standard.

## Data Presentation

The tinting strength of **Solvent Brown 53** can be evaluated in various polymers. The following table summarizes typical tinting strength values and the required dosage to achieve a 1/3 standard depth (SD) of color with the addition of 1.0% Titanium Dioxide.

Polymer	Dye Dosage for 1/3 SD (%)	Titanium Dioxide (%)	Relative Tinting Strength (%)
Polystyrene (PS)	0.12	1.0	100 (Reference)
Acrylonitrile Butadiene Styrene (ABS)	0.13	1.0	95
Polycarbonate (PC)	0.11	1.0	105
Polyethylene Terephthalate (PET)	0.082	1.0	110

Note: The relative tinting strength is expressed as a percentage relative to a standard batch, in this case, Polystyrene is set as the reference at 100%. A value greater than 100% indicates a stronger tinting strength, meaning less dye is required to achieve the same color depth.

## Experimental Protocols

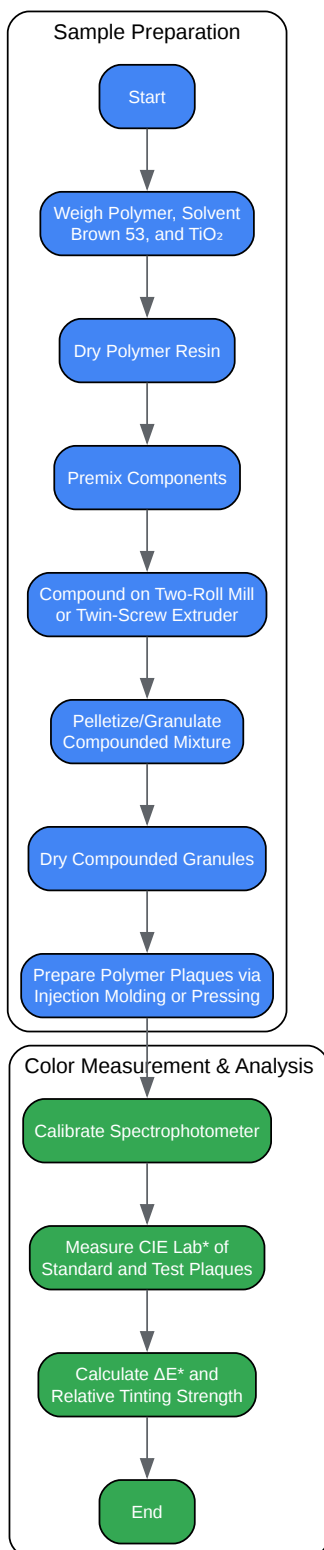
### Materials and Equipment

- **Solvent Brown 53:** Standard and test samples
- Titanium Dioxide (TiO<sub>2</sub>): Rutile grade, as a white pigment
- Polymer Resin: Pellets or powder of the desired polymer (e.g., PET, PC, PS, ABS)
- Two-Roll Mill or Twin-Screw Extruder: For compounding the dye and polymer
- Injection Molding Machine or Hydraulic Press: For preparing polymer plaques
- Spectrophotometer: With d/8° geometry and CIE Lab\* color measurement capabilities
- Analytical Balance: Accurate to 0.001g

- Drying Oven
- Standard Reference Plaque: A previously prepared and characterized plaque of the polymer with a known concentration of **Solvent Brown 53** and  $\text{TiO}_2$ .

## Experimental Workflow Diagram

## Experimental Workflow for Tinting Strength Measurement

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Caption: Workflow for determining the tinting strength of **Solvent Brown 53** in polymers.

## Step-by-Step Protocol

### 1. Preparation of the Polymer-Dye Concentrate (Masterbatch):

1.1. Drying: Dry the polymer resin according to the manufacturer's recommendations to remove any residual moisture. For example, PET should be dried at 160-180°C for 4-6 hours.

1.2. Weighing: Accurately weigh the dried polymer resin, **Solvent Brown 53**, and Titanium Dioxide based on the desired final concentration (refer to the Data Presentation table for typical dosages). Prepare separate batches for the standard and test samples of the dye.

1.3. Premixing: Thoroughly premix the weighed components in a container to ensure a uniform distribution before compounding.

#### 1.4. Compounding:

- Two-Roll Mill: Set the temperature of the rolls to the processing temperature of the polymer. Add the premixed components to the mill and compound until a homogenous mixture is achieved.
- Twin-Screw Extruder: Feed the premixed components into the extruder operating at the appropriate temperature profile for the polymer. The extrudate should be homogenous in color.

1.5. Granulation: Cool the compounded polymer sheet (from the two-roll mill) or strand (from the extruder) and granulate or pelletize it into a size suitable for injection molding or compression molding.

1.6. Drying of the Compound: Dry the compounded granules to remove any moisture absorbed during processing.

### 2. Preparation of Polymer Plaques:

#### 2.1. Injection Molding (Preferred Method):

- Set the injection molding machine to the appropriate processing parameters (temperature, pressure, injection speed) for the polymer being used.
- Mold the compounded granules into standard-sized plaques (e.g., 50 mm x 50 mm x 2 mm). Ensure consistent molding parameters for all samples to minimize variations in surface

texture and gloss.

## 2.2. Compression Molding:

- Preheat the hydraulic press to the processing temperature of the polymer.
- Place a known quantity of the compounded granules into a mold of the desired plaque dimensions.
- Apply pressure according to a defined cycle to form a homogenous plaque.
- Cool the mold under pressure before removing the plaque.

## 3. Colorimetric Measurement:

3.1. Spectrophotometer Calibration: Calibrate the spectrophotometer according to the manufacturer's instructions using the supplied white and black calibration tiles.

3.2. Measurement Conditions: Set the spectrophotometer to the following conditions:

- Illuminant: D65
- Observer: 10°
- Geometry: d/8° (diffuse illumination, 8-degree viewing angle)
- Wavelength Range: 400-700 nm
- Data: CIE Lab\*

## 3.3. Sample Measurement:

- Measure the color of the standard reference plaque and the test plaques.
- Take at least three measurements at different locations on each plaque and calculate the average L, a, and b\* values.

## 4. Calculation of Relative Tinting Strength:

The relative tinting strength can be calculated based on the color difference ( $\Delta E^*$ ) between the test sample and the standard, or more accurately using the Kubelka-Munk theory (K/S values). For routine quality control, a simplified approach comparing the color values can be used.

The color difference,  $\Delta E^*$ , between the test sample and the standard is calculated using the following formula:

$$\Delta E^* = \sqrt{(L_{test} - L_{std})^2 + (a_{test} - a_{std})^2 + (b_{test} - b_{std})^2}$$

A simpler method for relative tinting strength (TS) based on the lightness ( $L^*$ ) values, assuming the hue and chroma are similar, is given by:

$$\text{Relative Tinting Strength (\%)} = [ (K/S)_{\text{test}} / (K/S)_{\text{std}} ] \times 100$$

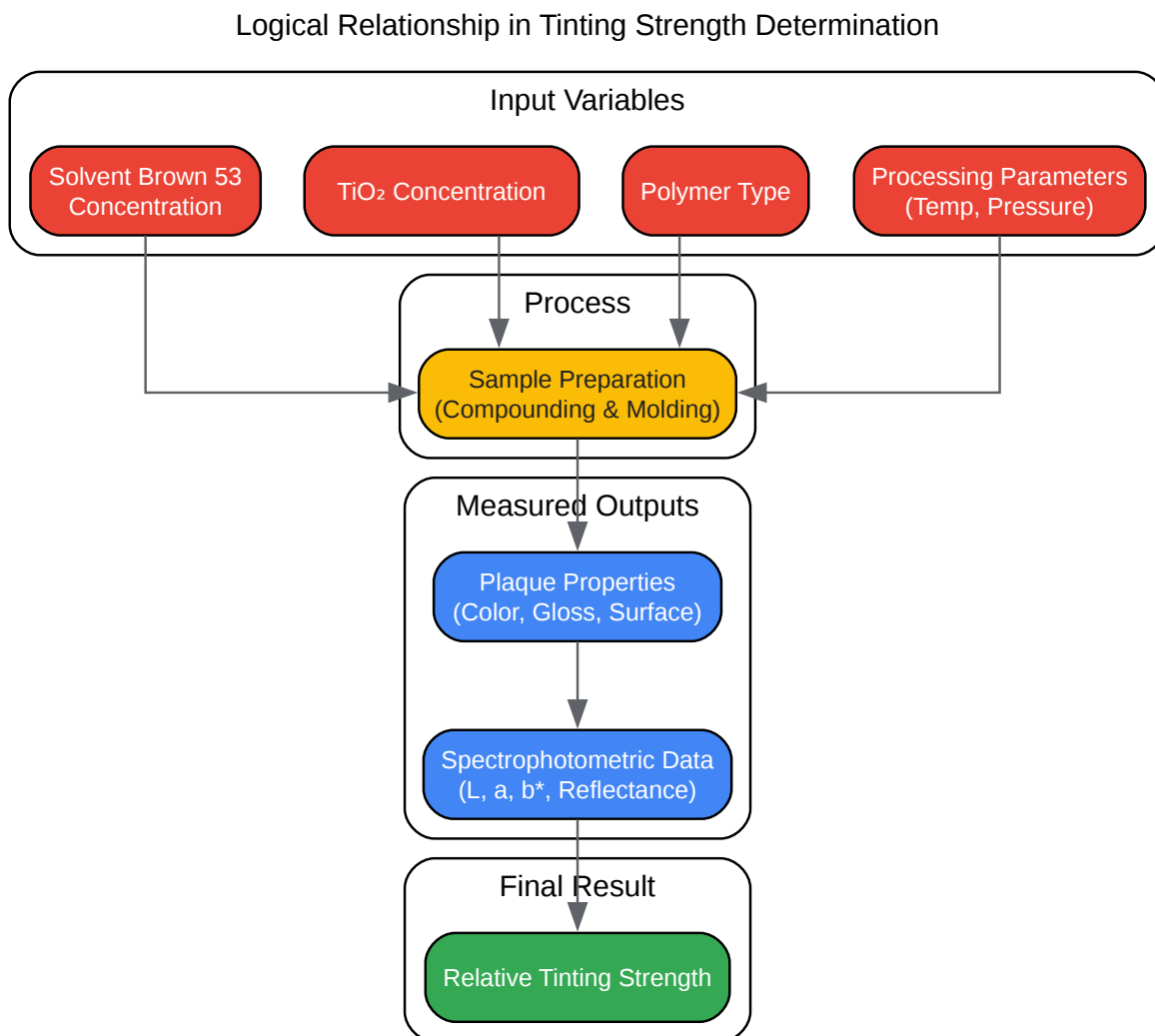
Where (K/S) is calculated from the reflectance (R) at the wavelength of maximum absorption:

$$(K/S) = (1 - R)^2 / 2R$$

For a more straightforward comparison, if the color difference is small, the tinting strength can be approximated by comparing the amount of dye required to achieve the same color depth.

## Signaling Pathway and Logical Relationships

The following diagram illustrates the logical relationship between the experimental parameters and the final determination of tinting strength.



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Caption: Relationship between variables in determining the tinting strength of a colorant in a polymer.

## Conclusion

This application note provides a comprehensive and detailed protocol for measuring the tinting strength of **Solvent Brown 53** in various polymers. By following this standardized procedure, researchers and quality control professionals can obtain accurate and reproducible results, ensuring consistent color quality in their products. The use of spectrophotometry provides a



quantitative measure of tinting strength, which is essential for precise color formulation and matching.

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## References

- 1. GSO ISO 787-24:2015 - Standards Store - GCC Standardization Organization [gso.org.sa]
- 2. ISO 787-24:1985 - EVS standard evs.ee | et [evs.ee]
- 3. ISO 787-16:1986 | Standards Australia Store [store.standards.org.au]
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